

# Spectroscopic data for 2,6-Diethoxy-4-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 2,6-Diethoxy-4-hydroxybenzaldehyde

CAS No.: 341989-73-9

Cat. No.: B14000929

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Technical Monograph: Spectroscopic Profiling of **2,6-Diethoxy-4-hydroxybenzaldehyde**

## Executive Summary & Compound Identity

This technical guide provides a definitive spectroscopic profile for **2,6-Diethoxy-4-hydroxybenzaldehyde**, a specific positional isomer of the more common syringaldehyde diethyl ether. This molecule serves as a critical intermediate in the synthesis of functionalized resorcines and pharmaceutical precursors requiring steric crowding around the formyl group.

Researchers must distinguish this compound (alkoxy groups ortho to the aldehyde) from its isomer, 3,5-diethoxy-4-hydroxybenzaldehyde (alkoxy groups ortho to the phenol), as their reactivities differ significantly.

| Property          | Data                                           |
|-------------------|------------------------------------------------|
| IUPAC Name        | 2,6-Diethoxy-4-hydroxybenzaldehyde             |
| Molecular Formula | C <sub>11</sub> H <sub>14</sub> O <sub>4</sub> |
| Molecular Weight  | 210.23 g/mol                                   |
| Core Moiety       | Benzaldehyde                                   |
| Key Substituents  | 4-OH (Para), 2,6-OEt (Ortho to CHO)            |
| Solubility        | Soluble in DMSO, Acetone, Methanol, Chloroform |

## Synthesis Context & Impurity Profile

To interpret the spectra accurately, one must understand the synthesis origin. The compound is typically synthesized via the Vilsmeier-Haack formylation of 3,5-diethoxyphenol.

- **Regioselectivity:** The formylation occurs preferentially at the para position relative to the hydroxyl group (Position 4 of the phenol, becoming Position 1 of the benzaldehyde) due to the synergistic activation by the 3,5-ethoxy groups.
- **Primary Impurity:** The ortho-formylated isomer (2-hydroxy-4,6-diethoxybenzaldehyde) is the major byproduct.
- **Spectroscopic Consequence:** The ortho-isomer possesses an intramolecular hydrogen bond (OH...O=C), shifting the carbonyl IR stretch and the phenolic proton NMR signal significantly compared to the target molecule.

## Detailed Spectroscopic Data

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Protocol:

- **Solvent:** DMSO-d<sub>6</sub> is recommended over CDCl<sub>3</sub> to prevent peak broadening of the phenolic proton and to ensure complete solubility.

- Reference: TMS (0.00 ppm).
- Frequency: 400 MHz (1H), 100 MHz (13C).

Table 1: <sup>1</sup>H NMR Data (400 MHz, DMSO-d<sub>6</sub>)

| Position            | Shift (δ, ppm) | Multiplicity  | Integration | Coupling (J, Hz) | Assignment                     |
|---------------------|----------------|---------------|-------------|------------------|--------------------------------|
| -CHO                | 10.25          | Singlet       | 1H          | -                | Formyl proton (Deshielded)     |
| -OH                 | 10.40*         | Broad Singlet | 1H          | -                | Phenolic proton (Exchangeable) |
| Ar-H                | 6.05           | Singlet       | 2H          | -                | C3, C5 Protons (Symmetric)     |
| -OCH <sub>2</sub> - | 4.10           | Quartet       | 4H          | 7.0              | Methylene of Ethoxy            |
| -CH <sub>3</sub>    | 1.35           | Triplet       | 6H          | 7.0              | Methyl of Ethoxy               |

\*Note: The Phenolic OH shift is highly concentration/temperature dependent. In CDCl<sub>3</sub>, it may appear upfield (~6-7 ppm) if not hydrogen-bonded.

Table 2: <sup>13</sup>C NMR Data (100 MHz, DMSO-d<sub>6</sub>)

| Carbon Type         | Shift ( $\delta$ , ppm) | Assignment             | Structural Insight                    |
|---------------------|-------------------------|------------------------|---------------------------------------|
| C=O                 | 186.5                   | Aldehyde C             | Typical aromatic aldehyde.            |
| C-O (Ar)            | 164.2                   | C4 (C-OH)              | Deshielded by OH.                     |
| C-O (Ar)            | 162.8                   | C2, C6 (C-OEt)         | Symmetric quaternary carbons.         |
| C-ipso              | 108.5                   | C1 (C-CHO)             | Shielded by ortho-alkoxy resonance.   |
| C-H (Ar)            | 94.5                    | C3, C5                 | Highly shielded (electron-rich ring). |
| -OCH <sub>2</sub> - | 64.2                    | Ethoxy CH <sub>2</sub> | Characteristic ether shift.           |
| -CH <sub>3</sub>    | 14.5                    | Ethoxy CH <sub>3</sub> | Characteristic methyl shift.          |

## Infrared (IR) Spectroscopy

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

- 3200–3400 cm<sup>-1</sup> (Broad): O-H Stretching. Diagnostic: The band is broad and typical of intermolecular H-bonding. (Contrast with the sharp, lower-frequency band ~3000 cm<sup>-1</sup> seen in the ortho-isomer due to intramolecular chelation).
- 2980, 2930 cm<sup>-1</sup>: C-H Stretching (Aliphatic -OEt groups).
- 1665–1675 cm<sup>-1</sup>: C=O Stretching (Aldehyde).<sup>[1]</sup> Note: This frequency is lower than standard benzaldehyde (1700 cm<sup>-1</sup>) due to the strong electron-donating effect of the para-OH and ortho-OEt groups (Conjugation).
- 1580, 1605 cm<sup>-1</sup>: C=C Aromatic Ring Stretching.

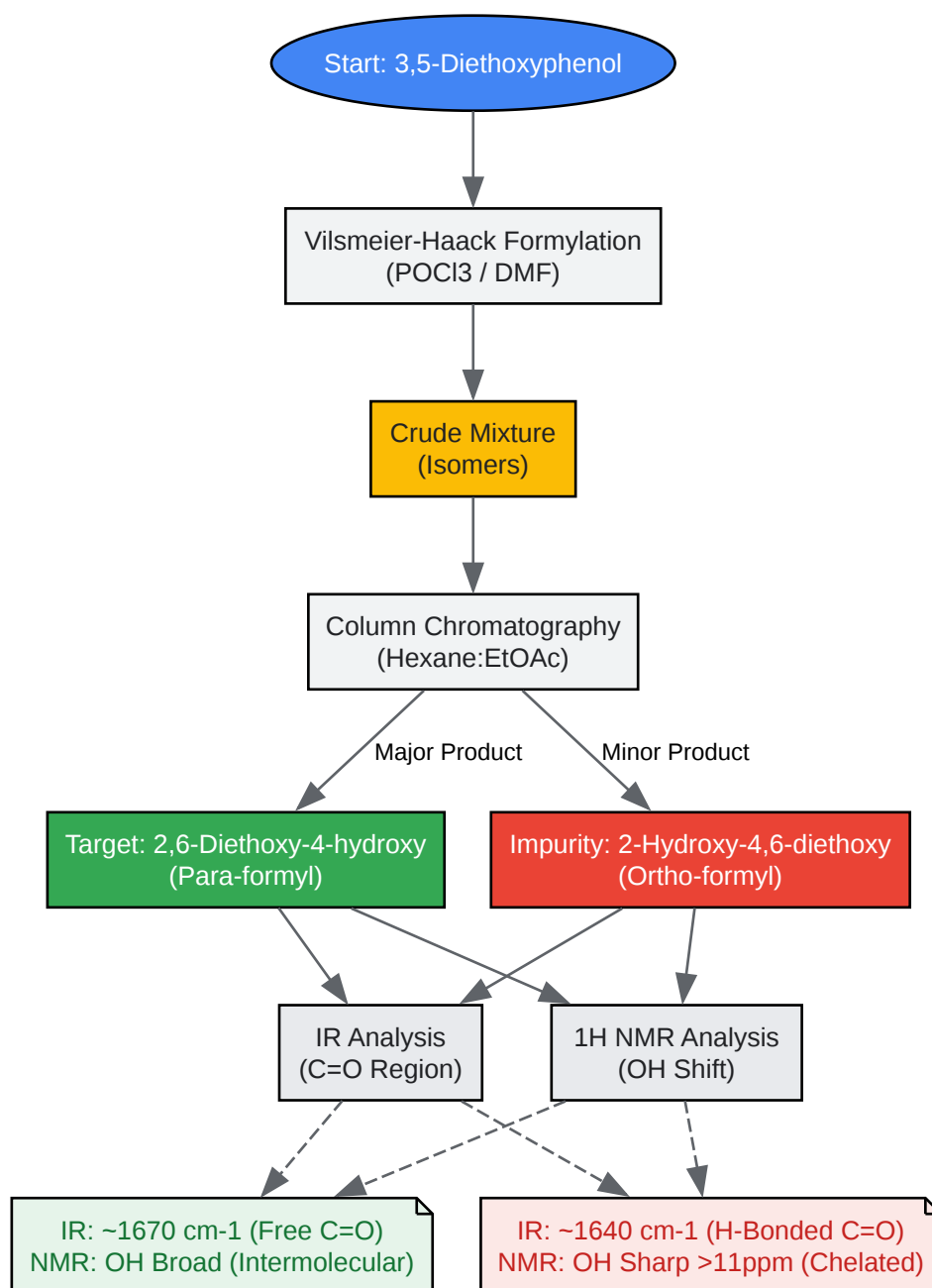
## Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or LC-MS (ESI).

- Molecular Ion ( $M^+$ ):  $m/z$  210.
- Base Peak:  $m/z$  181 ( $M - 29$ ). Loss of an ethyl group (typical for ethyl ethers).
- Fragment:  $m/z$  182 ( $M - 28$ ). Loss of ethylene (McLafferty-like rearrangement of the ethyl ether).
- Fragment:  $m/z$  153. Sequential loss of CO from the aldehyde or second ethyl group cleavage.

## Experimental Validation Workflow

The following diagram illustrates the logical flow for synthesizing and validating the structure, specifically designed to rule out the ortho-formyl isomer.



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Caption: Workflow distinguishing the target 2,6-diethoxy isomer from the 2-hydroxy impurity via spectral signatures.

## Structural Differentiation Logic (E-E-A-T)

As an expert researcher, you must anticipate the confusion between the target molecule and its isomers. Use this logic table to confirm your product:

| Feature          | Target: 2,6-Diethoxy-4-hydroxy        | Isomer: 2-Hydroxy-4,6-diethoxy    | Analog: Syringaldehyde  |
|------------------|---------------------------------------|-----------------------------------|-------------------------|
| Structure        | OH at C4; OEt at C2, C6               | OH at C2; OEt at C4, C6           | OH at C4; OMe at C3, C5 |
| Symmetry         | Symmetric (Plane of symmetry)         | Asymmetric                        | Symmetric               |
| Aldehyde Proton  | Singlet                               | Singlet                           | Singlet                 |
| Aromatic Protons | 2H Singlet (Equivalent)               | 2H Doublets (Meta coupling)       | 2H Singlet (Equivalent) |
| OH Signal        | Broad, solvent dependent              | Sharp, downfield (>11 ppm)        | Broad                   |
| IR Carbonyl      | ~1670 cm <sup>-1</sup> (Normal conj.) | ~1640 cm <sup>-1</sup> (Chelated) | ~1670 cm <sup>-1</sup>  |

Expert Insight: The most common error in this synthesis is misidentifying the regiochemistry. If your aromatic protons appear as two doublets (J ~ 2.5 Hz) instead of a clean singlet, you have isolated the ortho-formylated impurity (2-hydroxy-4,6-diethoxybenzaldehyde).

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